

# N,N'-Bis(3-triethoxysilylpropyl)thiourea safety and handling

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## Compound of Interest

Compound Name: *N,N'-Bis(3-triethoxysilylpropyl)thiourea*

Cat. No.: *B1231898*

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An In-depth Technical Guide to the Safety and Handling of **N,N'-Bis(3-triethoxysilylpropyl)thiourea**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **N,N'-Bis(3-triethoxysilylpropyl)thiourea** (CAS: 69952-89-2). The content is intended for professionals in research and development who may handle this chemical. This document outlines the known hazards, exposure controls, and emergency procedures associated with this compound.

## Chemical and Physical Properties

**N,N'-Bis(3-triethoxysilylpropyl)thiourea** is an organofunctional silane that acts as a coupling agent. It is characterized as a colorless to pale yellow liquid with a pungent odor.<sup>[1]</sup> It is soluble in many organic solvents and reacts slowly with moisture.<sup>[1]</sup>

Table 1: Physicochemical Properties of **N,N'-Bis(3-triethoxysilylpropyl)thiourea**

Property	Value	Reference
CAS Number	69952-89-2	[1][2][3]
Molecular Formula	C19H44N2O6SSi2	[1][2][3]
Molecular Weight	484.8 g/mol	[1][2]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Pungent	[1]
Density	1.021 g/cm <sup>3</sup>	[1][2]
Boiling Point	463.5 °C at 760 mmHg	[1][2]
Flash Point	>110 °C (>230 °F)	[1]
Vapor Pressure	9.06E-09 mmHg at 25 °C	[1]
Refractive Index	1.4696	[1]
Solubility	Soluble in a variety of organic solvents; reacts slowly with water/moisture.	[1]

## Hazard Identification and GHS Classification

While specific GHS classification for **N,N'-Bis(3-triethoxysilylpropyl)thiourea** is not consistently available across all sources, related compounds and the thiourea functional group suggest potential hazards. The GHS classification for the closely related N,N'-Bis(3-trimethoxysilylpropyl)urea indicates it causes skin irritation (H315), serious eye damage (H318), and may cause respiratory irritation (H335). Thiourea itself is classified as harmful if swallowed (H302), suspected of causing cancer (H351), suspected of damaging fertility or the unborn child (H361), and toxic to aquatic life with long-lasting effects (H411).[4]

Table 2: Potential GHS Hazard Statements

Hazard Statement	Description
H302	Harmful if swallowed.
H315	Causes skin irritation.
H318	Causes serious eye damage.
H335	May cause respiratory irritation.
H351	Suspected of causing cancer.
H361	Suspected of damaging fertility or the unborn child.
H411	Toxic to aquatic life with long lasting effects.

## Toxicological Data

Specific quantitative toxicological data (LD50, LC50) for **N,N'-Bis(3-triethoxysilylpropyl)thiourea** is not readily available. However, data for related compounds can provide an indication of potential toxicity. It is important to handle this compound with the assumption of toxicity based on its structural analogues.

Table 3: Toxicological Data for Related Silane Compounds

Compound	Test	Species	Route	Value	Reference
Bis[3-(triethoxysilyl)propyl]tetrasulfide	LD50	Rat	Oral	> 2000 mg/kg	
Bis[3-(triethoxysilyl)propyl]disulfide	LD50	Rat	Oral	> 2000 mg/kg	

## Experimental Protocols for Safety Assessment

Standardized OECD guidelines are followed to assess the safety of chemical substances.

Below are summaries of key experimental protocols relevant to the potential hazards of **N,N'-Bis(3-triethoxysilylpropyl)thiourea**.

## Acute Dermal Irritation/Corrosion (OECD 404)

This test determines the potential of a substance to cause reversible inflammatory changes to the skin.

- **Animal Model:** Healthy young adult albino rabbits are typically used.
- **Procedure:** A small area of the animal's fur is clipped. 0.5 mL of the liquid test substance is applied to a gauze patch, which is then applied to the clipped skin and covered with an occlusive dressing for 4 hours.
- **Observation:** The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The severity of the reactions is scored.
- **Endpoint:** The mean scores for erythema and edema are used to classify the substance's irritation potential.

## Acute Eye Irritation/Corrosion (OECD 405)

This test evaluates the potential of a substance to cause damage to the eye.

- **Animal Model:** Healthy young adult albino rabbits are used.
- **Procedure:** 0.1 mL of the liquid test substance is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.
- **Observation:** The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after instillation. The severity of lesions is scored.
- **Endpoint:** The scores for corneal opacity, iritis, and conjunctival redness and swelling are used to classify the substance's irritation or corrosion potential.

## Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile or neoprene), a lab coat, and other protective clothing as necessary to prevent skin contact.
- Respiratory Protection: Use in a well-ventilated area. If inhalation is a risk, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

## Handling

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapor or mist.
- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Wash hands thoroughly after handling.
- Keep away from heat, sparks, and open flames.

## Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents, acids, and alkalis.  
[\[1\]](#)
- Protect from moisture, as the compound can react with it.[\[1\]](#)

## Emergency Procedures

### First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.

- **Skin Contact:** Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.<sup>[1]</sup>
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards:** Irritating fumes and organic acid vapors may be released in a fire.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures

- **Personal Precautions:** Evacuate unnecessary personnel. Wear appropriate PPE. Ensure adequate ventilation.
- **Environmental Precautions:** Prevent the substance from entering drains and waterways.
- **Containment and Cleanup:** Absorb the spill with an inert material (e.g., sand, earth, vermiculite) and place it in a suitable container for disposal.

## Potential Signaling Pathways and Mechanisms of Toxicity

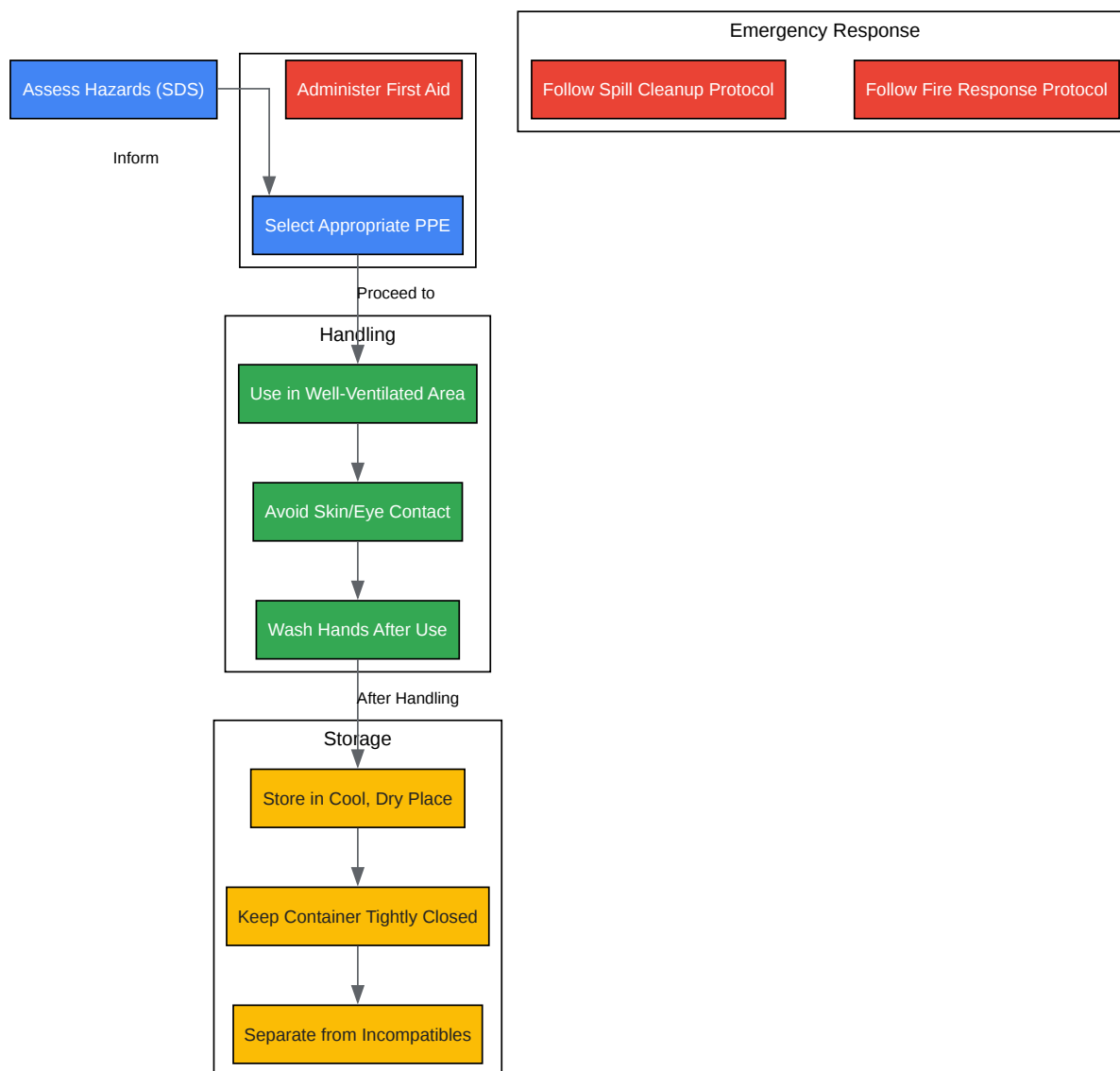
While specific signaling pathways for **N,N'-Bis(3-triethoxysilylpropyl)thiourea** have not been elucidated, potential mechanisms can be inferred from its structure.

The triethoxysilyl groups can hydrolyze in the presence of moisture to form silanols. These silanols can then condense with hydroxyl groups on surfaces or with each other, which is the

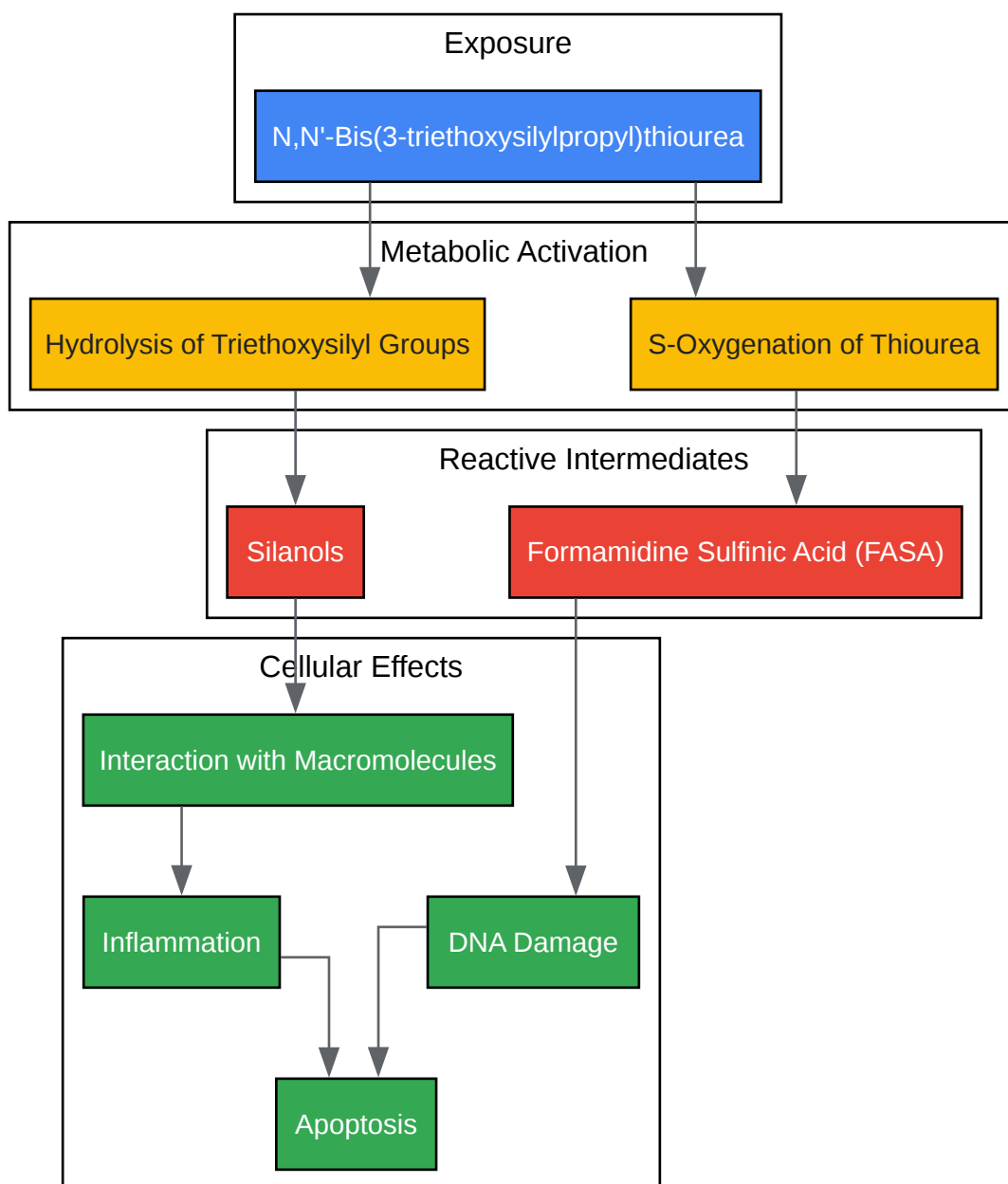
basis of their action as coupling agents. In a biological system, this reactivity could lead to interactions with biological macromolecules.

The thiourea moiety is known to have toxic effects. Studies on thiourea have shown that its toxicity can be mediated by its S-oxygenation, catalyzed by flavin-containing monooxygenases (FMOs), leading to the formation of reactive intermediates like formamidine sulfinic acid (FASA).[5] These reactive species can be genotoxic.[5] Thiourea compounds have also been shown to interact with various signaling pathways, including those involved in inflammation and apoptosis.

## Visualizations







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